

best practices for handling and weighing 4-Aminotetrahydropyran hydrochloride

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Compound of Interest

Compound Name: 4-Aminotetrahydropyran hydrochloride

Cat. No.: B1439221

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Technical Support Center: 4-Aminotetrahydropyran Hydrochloride

Welcome to the technical support guide for **4-Aminotetrahydropyran hydrochloride**. This document provides researchers, scientists, and drug development professionals with expert guidance, troubleshooting protocols, and frequently asked questions to ensure accurate and reproducible handling of this valuable chemical intermediate. Due to its physicochemical properties, particularly its tendency to absorb atmospheric moisture and accumulate static charge, precise handling is paramount for experimental success.

Frequently Asked Questions (FAQs)

Q1: What is **4-Aminotetrahydropyran hydrochloride** and what are its key properties?

4-Aminotetrahydropyran hydrochloride is the salt form of 4-Aminotetrahydropyran.^[1] As a white crystalline solid, the hydrochloride salt form enhances its water solubility compared to its free base, making it a versatile building block in medicinal chemistry and organic synthesis.^[2] Its structure is valued in the development of novel therapeutic agents.^[3] Key properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₂ ClNO	[1][4]
Molecular Weight	137.61 g/mol	[1]
Appearance	White crystalline powder	[2][4]
Melting Point	230-250 °C	[4]
Storage Temperature	Room temperature, in an inert atmosphere	[4][5]

Q2: Why is this compound particularly challenging to handle and weigh?

The primary challenges stem from two common properties of amine hydrochloride salts:

- **Hygroscopicity:** The compound readily absorbs moisture from the atmosphere.[6] This absorption can lead to clumping, inaccurate mass measurements (as you are weighing water along with the compound), and potential degradation over time.[7]
- **Electrostatic Charge:** As a fine, dry powder, it is highly prone to accumulating static electricity during handling (e.g., scooping, transferring).[8] This electrostatic charge causes particles to repel each other, making them "fly away," and to cling to surfaces like spatulas and weigh boats.[9] It also creates forces that interfere with the sensitive electronics of an analytical balance, leading to drifting and inaccurate readings.[10][11]

Q3: What are the recommended storage conditions for **4-Aminotetrahydropyran hydrochloride**?

To maintain its integrity, the compound must be protected from atmospheric moisture. The recommended storage protocol is to keep it in a tightly sealed container in a dry and cool place. [12] For long-term storage or for highly sensitive applications, storing the container within a desiccator containing a drying agent or in a glove box with a controlled inert atmosphere (e.g., nitrogen or argon) is best practice.[13]

Q4: What are the primary safety considerations when working with this compound?

According to its Safety Data Sheet (SDS), **4-Aminotetrahydropyran hydrochloride** is classified as harmful if swallowed and causes skin and serious eye irritation.[1][4] Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.[12][14] All handling of the powder should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation.[4][15]

Troubleshooting Guide: Weighing & Handling Issues

This section addresses specific problems you may encounter during your experiments.

Problem: The reading on my analytical balance is unstable, drifting, or even showing a negative value after adding the powder.

- Underlying Cause: This is a classic symptom of electrostatic interference. The charged powder on the weigh boat exerts an electrostatic force on the balance pan, which the instrument cannot distinguish from mass.[10] As the charge slowly dissipates, the reading drifts.
- Immediate Solutions:
 - Use an Ionizer: The most effective solution is to neutralize the static charge. Use an anti-static gun to treat the container, spatula, and weigh boat before and during weighing.[16][17] Alternatively, placing a U-ionizer around the balance can create a static-free weighing environment.[10]
 - Use Anti-Static Weigh Boats: If an ionizer is unavailable, use an anti-static weigh boat or a container made of metal (e.g., an aluminum foil boat), which helps to dissipate charge more effectively than plastic.[18]
 - Increase Humidity: Ensure the laboratory's relative humidity is between 45% and 60%.[10] While this helps dissipate static, it presents a trade-off due to the compound's hygroscopic nature. This solution is only viable if the weighing process is rapid.

Problem: The powder is "jumping" off the spatula and clinging to surfaces, making transfer difficult and causing loss of material.

- **Underlying Cause:** This is a physical manifestation of strong electrostatic charging. The particles are repelling each other and are attracted to any oppositely charged surface.[9]
- **Immediate Solutions:**
 - **Neutralize Everything:** Use an ionizer on your tools, the primary container, and the receiving vessel.[10][17]
 - **Change Your Tools:** Avoid plastic spatulas. A metal spatula may help, but sometimes a glass Pasteur pipette (used inverted) can be effective for transferring small quantities of highly static powders.[9]
 - **Weigh by Difference:** Tare the sealed source vial, transfer an approximate amount of powder to your receiving container, and re-weigh the sealed source vial. The difference in mass is the amount transferred. This method minimizes the time the powder is exposed to the environment and static-generating surfaces.[9]
 - **Prepare a Stock Solution:** If precise small quantities are repeatedly needed, the most reliable method is to weigh a larger, more manageable amount of the powder (e.g., >100 mg) and dissolve it in a suitable solvent to a known concentration.[9] Subsequent experiments can then use volumetric aliquots of the stock solution.

Problem: My experimental results are inconsistent, especially when using a newly opened bottle versus an older one.

- **Underlying Cause:** This issue strongly suggests that the compound has absorbed atmospheric water, altering its effective concentration. The older bottle has likely been exposed to ambient air more frequently.
- **Immediate Solutions:**
 - **Dry the Reagent:** Before use, dry the required amount of the compound under high vacuum for several hours.[7] Gentle heating can be applied, but ensure the temperature remains well below the compound's decomposition point.

- Quantify Water Content: For GMP-regulated environments or highly sensitive assays, the water content should be quantified using Karl Fischer titration.[\[19\]](#) This value can then be used to correct the mass of the compound to obtain the true mass of the anhydrous material.
- Work in a Controlled Atmosphere: For maximum precision, perform all manipulations inside a glove box with a low-humidity, inert atmosphere.[\[20\]](#)

Problem: The compound is not dissolving completely in my aqueous solvent, even though it is a hydrochloride salt.

- Underlying Cause: While the hydrochloride salt is more soluble than the free base, its solubility is not infinite.[\[21\]](#) Another possibility is salt disproportionation, where the hydrochloride salt converts to the less soluble free base form, particularly if the solution's pH rises.[\[22\]](#)
- Immediate Solutions:
 - Aid Dissolution: Use sonication or gentle heating (37°C) to help dissolve the compound.[\[23\]](#)
 - Verify Solvent Choice: Confirm that the chosen solvent and concentration are appropriate. While water-soluble, it also shows good solubility in solvents like DMSO.[\[23\]](#)
 - Control pH: If disproportionation is suspected, ensure the pH of your solution is sufficiently acidic to maintain the protonated (salt) form of the amine. Preparing the solution in a weakly acidic buffer instead of pure water can prevent this issue.[\[22\]](#)

Experimental Protocols

Protocol 1: Standard Operating Procedure for Routine Weighing

This protocol is for applications where minor variations due to static or humidity are tolerable.

- Preparation: Place a clean, anti-static weigh boat on the analytical balance and tare.
- Equilibration: Allow the sealed container of **4-Aminotetrahydropyran hydrochloride** to equilibrate to room temperature before opening to prevent condensation.

- Transfer: Quickly open the container and use a clean metal spatula to transfer the desired amount of powder to the weigh boat. Minimize the time the stock bottle is open.
- Weighing: Close the balance door and record the mass once the reading stabilizes.
- Sealing: Immediately and tightly seal the stock bottle. Wrap the cap with paraffin film for extra protection against humidity.

Protocol 2: High-Precision Weighing Protocol for Static & Hygroscopic Samples

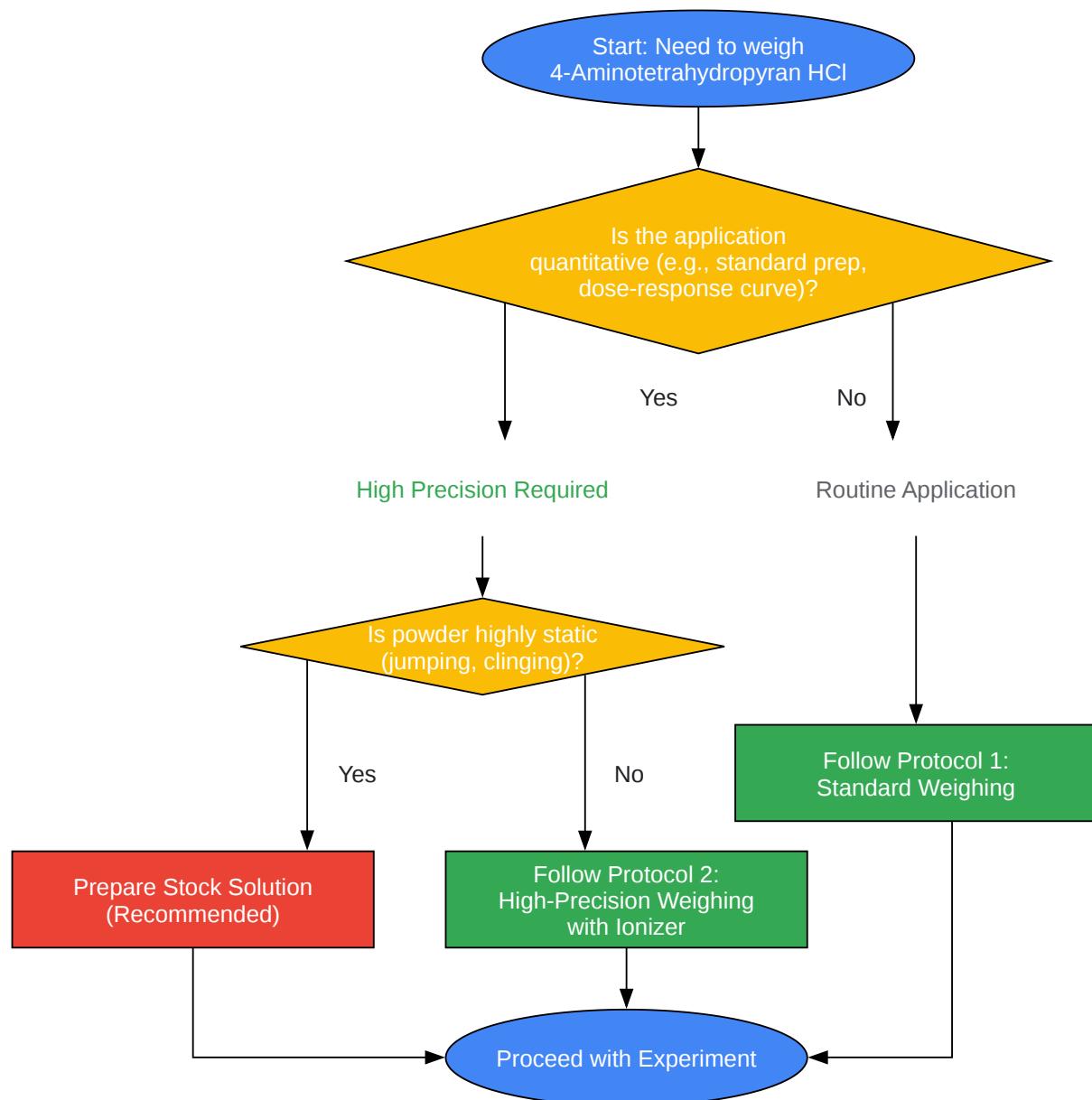
This protocol is essential for quantitative analysis, preparing standards, or dose-response experiments.

- Environment Control: Ensure the weighing is performed in an area with controlled humidity (45-60%) or inside a glove box.
- Preparation: Place a metal or anti-static weighing vessel on the analytical balance.
- Deionization: Use an anti-static gun to neutralize the weighing vessel, the spatula, and the exterior of the stock container.
- Tare: Close the balance doors and tare the vessel.
- Transfer: Open the stock container. If the powder appears clumped, do not use it for high-precision work until it has been dried under vacuum. Use the neutralized spatula to transfer the powder into the tared vessel. Dispense the powder slowly and in the center of the vessel to minimize contact with the sides.
- Re-Deionize: If the balance reading is unstable, briefly pass the ionizer over the open balance chamber without disturbing the vessel.
- Measure: Close the doors and wait for the reading to stabilize for at least 15-30 seconds before recording the mass.
- Post-Weighing: Tightly seal the stock bottle and store it in a desiccator.

Workflow Visualizations

Diagram 1: Decision Workflow for Handling Procedures

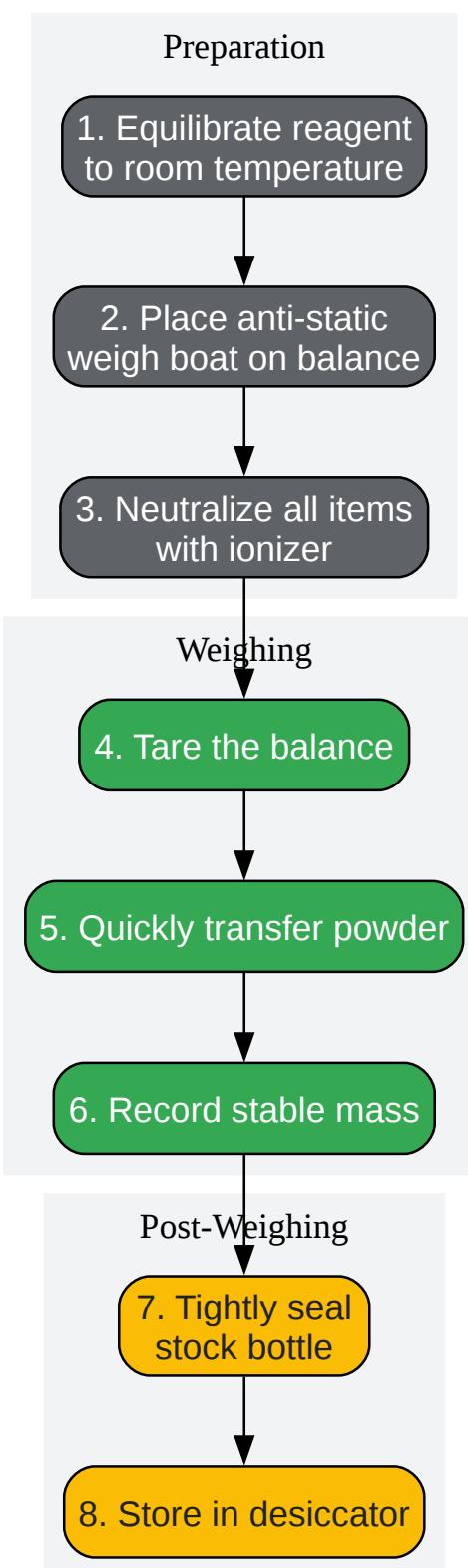
This diagram helps in selecting the appropriate handling protocol based on the experiment's sensitivity to weighing errors.

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Caption: Decision workflow for selecting the appropriate weighing protocol.

Diagram 2: High-Precision Weighing Workflow

This diagram illustrates the key steps for accurate weighing, incorporating anti-static measures.



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